

Regulatory & Technical Profile: Pyrimethanil-d5

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B1158844*

[Get Quote](#)

Executive Summary

Is **Pyrimethanil-d5** a controlled substance? No. **Pyrimethanil-d5** (CAS: 2118244-83-8) is not classified as a Controlled Substance under the U.S. Controlled Substances Act (CSA) by the Drug Enforcement Administration (DEA). It is not a narcotic, stimulant, or depressant, nor is it a listed precursor for illicit drug manufacturing.

However, it is a regulated chemical in professional contexts:

- **Environmental Protection:** The parent compound, Pyrimethanil, is an EPA-registered fungicide with strict residue tolerances (40 CFR 180.518).[1]
- **Transport Safety:** It is classified as an Environmentally Hazardous Substance (UN 3077) due to aquatic toxicity, requiring specific handling under DOT/IATA regulations.
- **Research Use:** The deuterated form (-d5) is exclusively intended for use as an internal standard in analytical chemistry (LC-MS/MS) and is not for human consumption.

Chemical Identity & Physicochemical Profile

Pyrimethanil-d5 is a stable isotope-labeled analog of Pyrimethanil, an anilinopyrimidine fungicide.[2] It is synthesized by replacing five hydrogen atoms on the phenyl ring with deuterium (

H). This mass shift (+5 Da) allows mass spectrometers to distinguish the standard from the native pesticide in complex matrices.

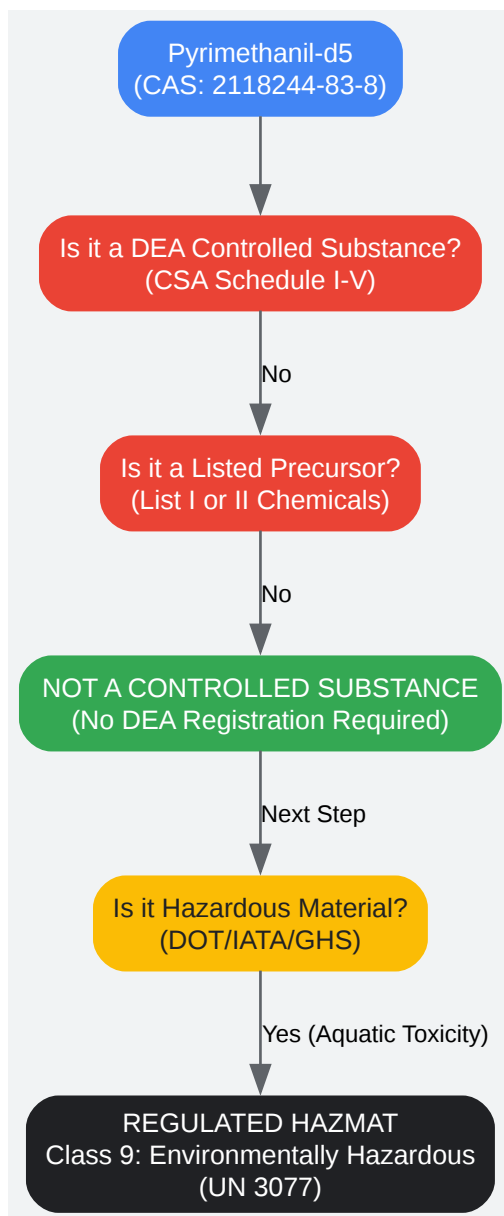
Comparative Properties Table

Feature	Pyrimethanil (Native)	Pyrimethanil-d5 (Internal Standard)
CAS Number	53112-28-0	2118244-83-8
IUPAC Name	4,6-dimethyl-N-phenylpyrimidin-2-amine	4,6-dimethyl-N-(phenyl-d5)pyrimidin-2-amine
Molecular Formula		
Molecular Weight	199.25 g/mol	204.29 g/mol
LogP (Octanol/Water)	2.84 (Lipophilic)	~2.84 (Chemically Identical)
Solubility (Water)	0.12 g/L (20°C)	0.12 g/L (20°C)
Primary Use	Agricultural Fungicide	Mass Spectrometry Reference Standard

Regulatory Status Analysis

To ensure compliance, laboratories must distinguish between criminal scheduling and chemical safety regulations. The following decision tree illustrates the classification logic for **Pyrimethanil-d5**.

Figure 1: Regulatory Classification Decision Tree



[Click to download full resolution via product page](#)

Caption: Regulatory logic flow confirming **Pyrimethanil-d5** is exempt from DEA scheduling but subject to DOT hazardous transport rules.

Detailed Compliance Breakdown

- DEA (Drug Enforcement Administration): **Pyrimethanil-d5** is not listed in the Orange Book or the Controlled Substances Act. No DEA research license (Schedule I-V) is required to purchase or possess it.

- EPA (Environmental Protection Agency): While the parent compound is a registered pesticide, the d5 standard is exempt from FIFRA registration when used solely for laboratory analysis. However, laboratories must adhere to waste disposal regulations (RCRA) due to its toxicity profile.
- DOT/IATA (Transport):
 - Proper Shipping Name: Environmentally hazardous substance, solid, n.o.s. (**Pyrimethanil-d5**).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - UN Number: 3077.
 - Hazard Class: 9.
 - Packing Group: III.
 - Note: Small quantities (e.g., <5g vials) often qualify for "De Minimis" or "Excepted Quantity" exemptions, reducing shipping paperwork.

Technical Application: Isotope Dilution Mass Spectrometry (IDMS)

The primary utility of **Pyrimethanil-d5** is to correct for matrix effects and recovery losses during the analysis of food samples (e.g., grapes, strawberries).

Mechanism of Action (Biological vs. Analytical)

- Biological (Fungicide): Pyrimethanil inhibits the secretion of fungal enzymes and blocks methionine biosynthesis by inhibiting cystathionine

-lyase.
- Analytical (Internal Standard): **Pyrimethanil-d5** acts as a surrogate. Because it shares the same pKa and solubility as the target analyte, it behaves identically during extraction (QuEChERS) and ionization (ESI+). However, the mass spectrometer differentiates them by mass-to-charge ratio ().

Validated Analytical Workflow

The following protocol outlines a self-validating workflow for quantifying Pyrimethanil residues using the d5 standard.

Figure 2: LC-MS/MS Quantification Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step isotope dilution workflow. Critical step: Spiking BEFORE extraction corrects for recovery losses.

Protocol: Preparation of Stock Solutions

Objective: Prepare a verifiable 100 µg/mL stock solution.

- Gravimetric Weighing: Weigh 1.0 mg (± 0.01 mg) of **Pyrimethanil-d5** into a tared 10 mL volumetric flask. Note: Use an anti-static gun; the powder is static-prone.
- Solvent Addition: Dissolve in HPLC-grade Acetonitrile. Sonicate for 5 minutes to ensure complete dissolution.
- Calibration Verification (Self-Validating Step):
 - Inject the d5 stock alone into the LC-MS/MS.
 - Pass Criteria: The signal at the parent mass transition (200 107) must be <0.5% of the d5 transition (205 112). This confirms isotopic purity and prevents false positives in the native channel.

- Storage: Store at -20°C in amber glass vials. Stable for 12 months.

Handling & Safety Protocol

Although not a controlled drug, **Pyrimethanil-d5** is bioactive and toxic to aquatic life.

- PPE: Nitrile gloves, safety glasses, and lab coat are mandatory.
- Engineering Controls: Handle powder in a fume hood or biological safety cabinet to prevent inhalation.
- Disposal: Do not pour down the drain. Collect in "Non-Halogenated Organic Waste" containers.
- Spill Response: Dampen with acetonitrile-soaked wipes to avoid dust generation, then clean with soap and water.

References

- U.S. Government Publishing Office. (2024). Title 21 Code of Federal Regulations, Part 1308 - Schedules of Controlled Substances. Electronic Code of Federal Regulations. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2023). Pyrimethanil; Pesticide Tolerances. 40 CFR 180.518. Federal Register. [\[Link\]](#)
- European Food Safety Authority (EFSA). (2006). Conclusion regarding the peer review of the pesticide risk assessment of the active substance pyrimethanil. EFSA Scientific Report. [\[Link\]](#)
- Fungicide Resistance Action Committee (FRAC). (2024). FRAC Code List 2024: Fungal control agents sorted by cross resistance pattern and mode of action. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Federal Register :: Pyrimethanil; Pesticide Tolerances \[federalregister.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Pyrimethanil-d5 | CAS 2118244-83-8 | LGC Standards \[lgcstandards.com\]](#)
- [4. Pyrimethanil D5 \(phenyl D5\) | LGC Standards \[lgcstandards.com\]](#)
- [5. clearsynth.com \[clearsynth.com\]](#)
- [6. CAS 53112-28-0: Pyrimethanil | CymitQuimica \[cymitquimica.com\]](#)
- [7. cdnisotopes.com \[cdnisotopes.com\]](#)
- [To cite this document: BenchChem. \[Regulatory & Technical Profile: Pyrimethanil-d5\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1158844#is-pyrimethanil-d5-a-controlled-substance\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com